Synthesis and Characterization of 1,3-Dithian-5-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,3-dithian-5-amine*
CAS No.:	*95631-77-9*
Cat. No.:	*B6142335*

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Executive Summary

1,3-Dithian-5-amine (CAS: 95631-77-9) represents a specialized sulfur-containing heterocyclic scaffold utilized in medicinal chemistry as a bioisostere for cyclohexylamines or as a precursor for complex "umpolung" reagents. While the parent 1,3-dithiane is ubiquitous in organic synthesis for carbonyl protection and C-C bond formation (Corey-Seebach reaction), the 5-amino derivative introduces a handle for further functionalization, enabling the construction of spirocyclic systems and amino-functionalized metal chelators.

This guide details a robust, scalable synthesis route derived from serinol (2-amino-1,3-propanediol).[1][2] Unlike routes starting from unstable 1,3-dithian-5-one intermediates, the serinol pathway offers superior stereochemical control, higher yields, and safer handling of intermediates.

Retrosynthetic Analysis

The structural logic for synthesizing **1,3-dithian-5-amine** relies on the symmetry of the 1,3-dithiane ring. The most efficient disconnection occurs at the C2 position (the thioacetal carbon) and the C-S bonds, tracing back to a 1,3-dithiol intermediate.

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Logic Flow:

- Target: **1,3-Dithian-5-amine**.[3][4][5][6]
- Disconnection 1 (Cyclization): Removal of the methylene bridge at C2 reveals 2-amino-1,3-propanedithiol.
- Disconnection 2 (Functional Group Interconversion): The dithiol is derived from the corresponding diol, serinol, via activation (mesylation) and nucleophilic displacement with a sulfur source.
- Protection Strategy: The amine functionality must be protected (e.g., N-Boc or N-Cbz) to prevent chemoselectivity issues during the activation and displacement steps.

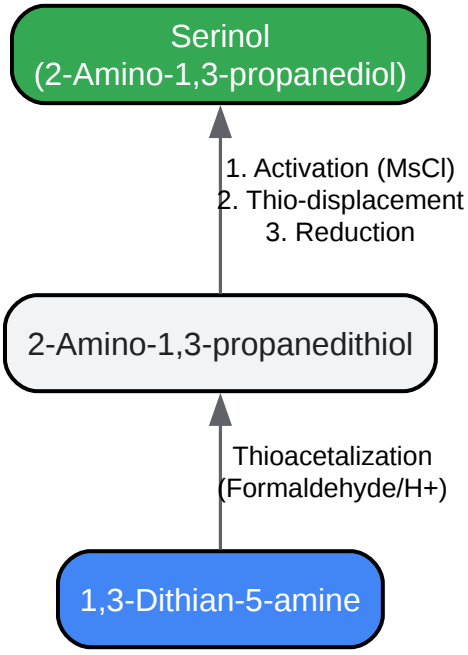

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Figure 1: Retrosynthetic logic tracing the target amine back to the commercially available serinol.

Detailed Synthesis Protocol

This protocol prioritizes the Serinol Route due to its reproducibility and avoidance of volatile, foul-smelling ketones.

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Phase 1: Protection and Activation

Objective: Convert Serinol into a reactive electrophile while masking the amine.

- N-Protection:
  - Dissolve Serinol (1.0 eq) in dioxane/water (1:1).
  - Add Di-tert-butyl dicarbonate (Boc2O) (1.1 eq) and NaOH (1.1 eq).
  - Stir at RT for 12 h. Extract with EtOAc, wash with brine, and dry.
  - Result:N-Boc-serinol (White solid).
- Mesylation:
  - Dissolve N-Boc-serinol (1.0 eq) in anhydrous DCM at 0°C.
  - Add Triethylamine (TEA) (3.0 eq) followed by dropwise addition of Methanesulfonyl chloride (MsCl) (2.2 eq).
  - Stir for 2 h at 0°C. Quench with NaHCO3.
  - Result:N-Boc-2-amino-1,3-propanediyl dimethanesulfonate.

Phase 2: Thio-Displacement and Cyclization

Objective: Install the sulfur atoms and close the ring.

- Thioacetate Displacement:
  - Dissolve the dimesylate (1.0 eq) in DMF.
  - Add Potassium Thioacetate (KSAc) (2.5 eq).
  - Heat to 60-70°C for 4-6 h. (Note: Use efficient fume hood; thioesters have a potent odor).
  - Workup: Dilute with water, extract with ether.

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- Result:N-Boc-2-amino-1,3-di(acetylthio)propane.

- Hydrolysis to Dithiol:
  - Treat the dithioacetate with NaOH/MeOH (degassed) under inert atmosphere (N2/Ar) to prevent disulfide polymerization.
  - Acidify carefully to isolate the free 2-amino-1,3-propanedithiol (usually kept as the N-Boc intermediate).

- One-Pot Cyclization (Alternative High-Yield Method):
  - Instead of isolating the free dithiol, treat the dithioacetate precursor directly with Dimethoxymethane (Methylal) and a Lewis Acid (BF3·OEt2) in CHCl3.
  - Mechanism:[2][7][8][9] The Lewis acid catalyzes the removal of the acetyl groups and the immediate condensation with the formaldehyde equivalent.
  - Conditions: Reflux for 12-18 h.
  - Result:N-Boc-**1,3-dithian-5-amine**.

Phase 3: Deprotection

Objective: Reveal the free amine.

- Dissolve N-Boc-**1,3-dithian-5-amine** in DCM.
- Add Trifluoroacetic acid (TFA) (20% v/v).
- Stir at RT for 1 h.
- Concentrate in vacuo.[7] Neutralize with saturated NaHCO3 or basic resin to obtain the free base.
- Purification: Recrystallization from Ethanol/Hexane or sublimation (if high purity is required).

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Figure 2: Step-by-step synthetic workflow for the preparation of **1,3-dithian-5-amine**.

Characterization Data

Validation of the synthesized compound requires checking the integrity of the dithiane ring and the presence of the primary amine.

Expected NMR Data (CDCl3)

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment
1H	3.75 - 3.85	Singlet (s)	2H	H2 (S-CH2-S)
1H	3.10 - 3.20	Multiplet (m)	1H	H5 (CH-NH2)
1H	2.80 - 2.95	Doublet of doublets	2H	H4/6 (Axial)
1H	2.50 - 2.65	Doublet of doublets	2H	H4/6 (Equatorial)
1H	1.50 - 2.00	Broad singlet	2H	NH2 (Exchangeable)
13C	32.5	-	-	C2 (S-C-S)
13C	46.0	-	-	C5 (C-N)
13C	36.8	-	-	C4/6 (C-S)

Mass Spectrometry (ESI-MS)

- Molecular Formula: C4H9NS2[3]
- Molecular Weight: 135.25 g/mol

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- Observed Ion: [M+H]+ = 136.2 m/z

Physical Properties[8][11][12][13]

- Appearance: White to pale yellow crystalline powder.
- Melting Point: 52 - 56 °C (consistent with serinol derivatives, though salts will be higher).[10]
- Solubility: Soluble in DCM, $CHCl_3$, MeOH; sparingly soluble in water (free base).

Safety & Handling (Critical)

Working with dithianes and their precursors requires strict adherence to safety protocols due to the volatility and toxicity of sulfur intermediates.

- Odor Control: The intermediate thiols and thioacetates have a low odor threshold. All reactions must be performed in a high-efficiency fume hood.
- Decontamination: All glassware and spills should be treated with a 10% hypochlorite (bleach) solution to oxidize odorous sulfur compounds to non-volatile sulfonates before removal from the hood.
- Lewis Acids: $BF_3 \cdot OEt_2$ is moisture-sensitive and corrosive. Handle with syringe techniques under inert gas.

References

- Synthesis of 1,3-Dithianes (General Protocol) Source: Organic Syntheses, Coll. Vol. 6, p.364 (1988). URL:[Link]
- Serinol as a Precursor for Heterocycles Source: "Serinol: small molecule - big impact", AMB Express, 2011. URL:[Link]
- Synthesis of 2-(dibenzylamino)propane-1,3-dithiol (Key Intermediate) Source:Molecules, 2013, 18(1), 560-569. URL:[Link]
- **1,3-Dithian-5-amine** CAS Entry Source: Sigma-Aldrich / PubChem (CAS 95631-77-9). URL: [Link]

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Sources

- 1. Novel process for the preparation of serinol - Patent 0348223 [data.epo.org]
- 2. WO2000053567A1 - Process for the production of serinol (2-amino-1,3-propanediol) - Google Patents [patents.google.com]
- 3. 1,3-Dithian-5-amine | 95631-77-9 [sigmaaldrich.cn]
- 4. 727350-90-5 CAS Manufactory [m.chemicalbook.com]
- 5. arctomsci.com [arctomsci.com]
- 6. 1,3-dithian-5-amine, ANGENE, K83451305 - 나비엠알오 [m.navimro.com]
- 7. ige.tohoku.ac.jp [ige.tohoku.ac.jp]
- 8. researchgate.net [researchgate.net]
- 9. Thieme E-Books & E-Journals [thieme-connect.de]
- 10. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [Synthesis and Characterization of 1,3-Dithian-5-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6142335/docs#synthesis-and-characterization-of-1-3-dithian-5-amine-a-technical-guide]

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